

Application Notes and Protocols: Purpactin A Acyl-CoA:Cholesterol Acyltransferase (ACAT) Assay

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Compound of Interest

Compound Name: *Purpactin A*

Cat. No.: *B1200723*

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Introduction

Acyl-CoA:cholesterol acyltransferase (ACAT) is a crucial intracellular enzyme that catalyzes the formation of cholesteryl esters from cholesterol and long-chain fatty acyl-CoA. This process is central to cellular cholesterol homeostasis, and its dysregulation is implicated in various diseases, including atherosclerosis, Alzheimer's disease, and certain cancers. Consequently, ACAT has emerged as a significant therapeutic target for drug discovery. **Purpactin A**, a natural product isolated from *Penicillium purpurogenum*, has been identified as an inhibitor of ACAT activity. These application notes provide a detailed protocol for assaying the inhibitory effect of **Purpactin A** on ACAT activity, intended for researchers and professionals in drug development.

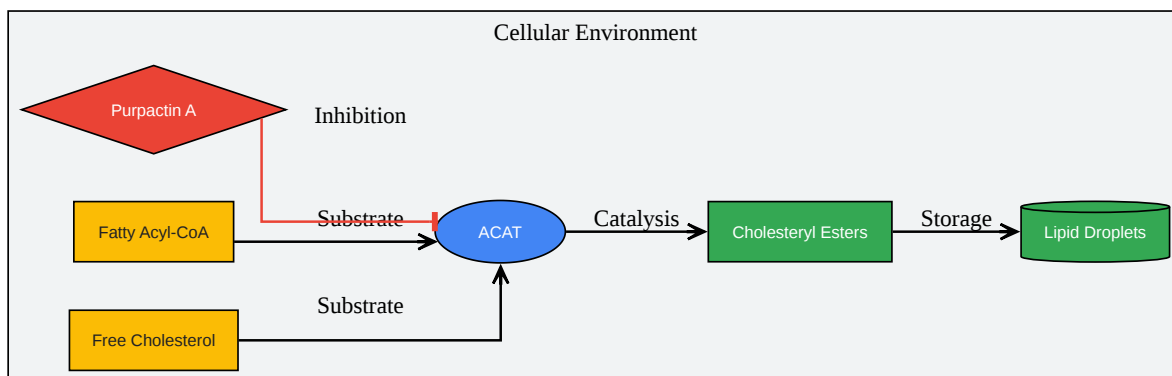
Data Presentation

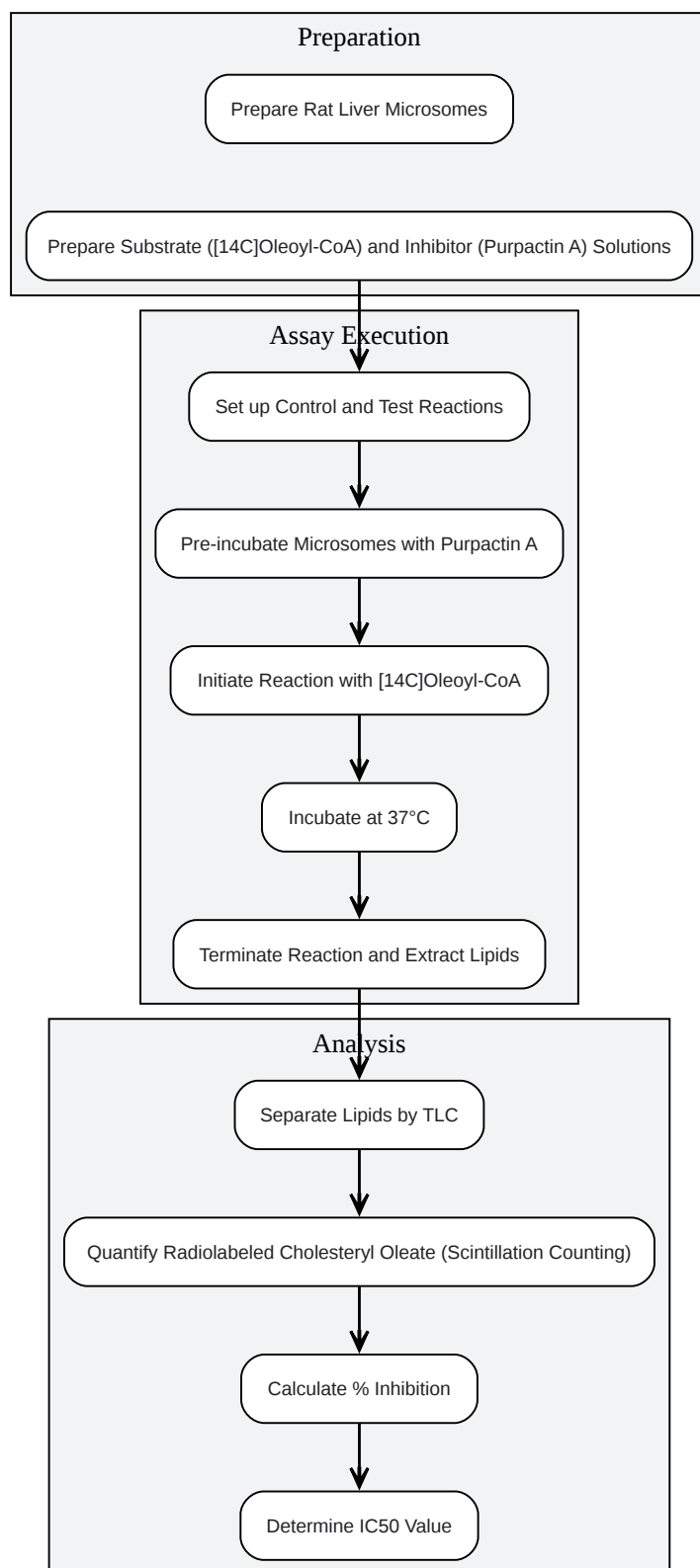
The inhibitory activity of **Purpactin A** and its derivatives on ACAT is typically quantified by their half-maximal inhibitory concentration (IC₅₀) values. The following table summarizes the reported IC₅₀ values for Purpactins A, B, and C against ACAT from rat liver microsomes.

Compound	IC50 (μM)[1]	Source of ACAT[1]
Purpactin A	~121-126	Rat Liver Microsomes
Purpactin B	~121-126	Rat Liver Microsomes
Purpactin C	~121-126	Rat Liver Microsomes

Signaling Pathway

ACAT plays a pivotal role in cellular cholesterol metabolism by converting free cholesterol into a storable form, cholesteryl esters. This prevents the cytotoxic effects of excess free cholesterol. **Purpactin A** exerts its effect by directly inhibiting the enzymatic activity of ACAT. The precise mechanism of inhibition (e.g., competitive, non-competitive) by **Purpactin A** has not been fully elucidated but it is understood to interact with the enzyme to reduce its catalytic efficiency.





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References

- 1. superchemistryclasses.com [superchemistryclasses.com]
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